Nesvategrast Dose-Response Curve Optimization: Technical Support Center

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Compound of Interest	
Compound Name:	*Nesvategrast*
CAS No.:	*1621332-91-9*
Cat. No.:	*B610802*

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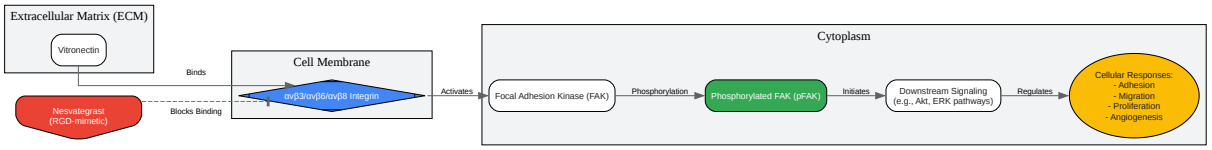
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Nesvategrast**. The information is designed to address specific issues that may be encountered during the optimization of dose-response curves in experimental settings.

Understanding **Nesvategrast**'s Mechanism of Action

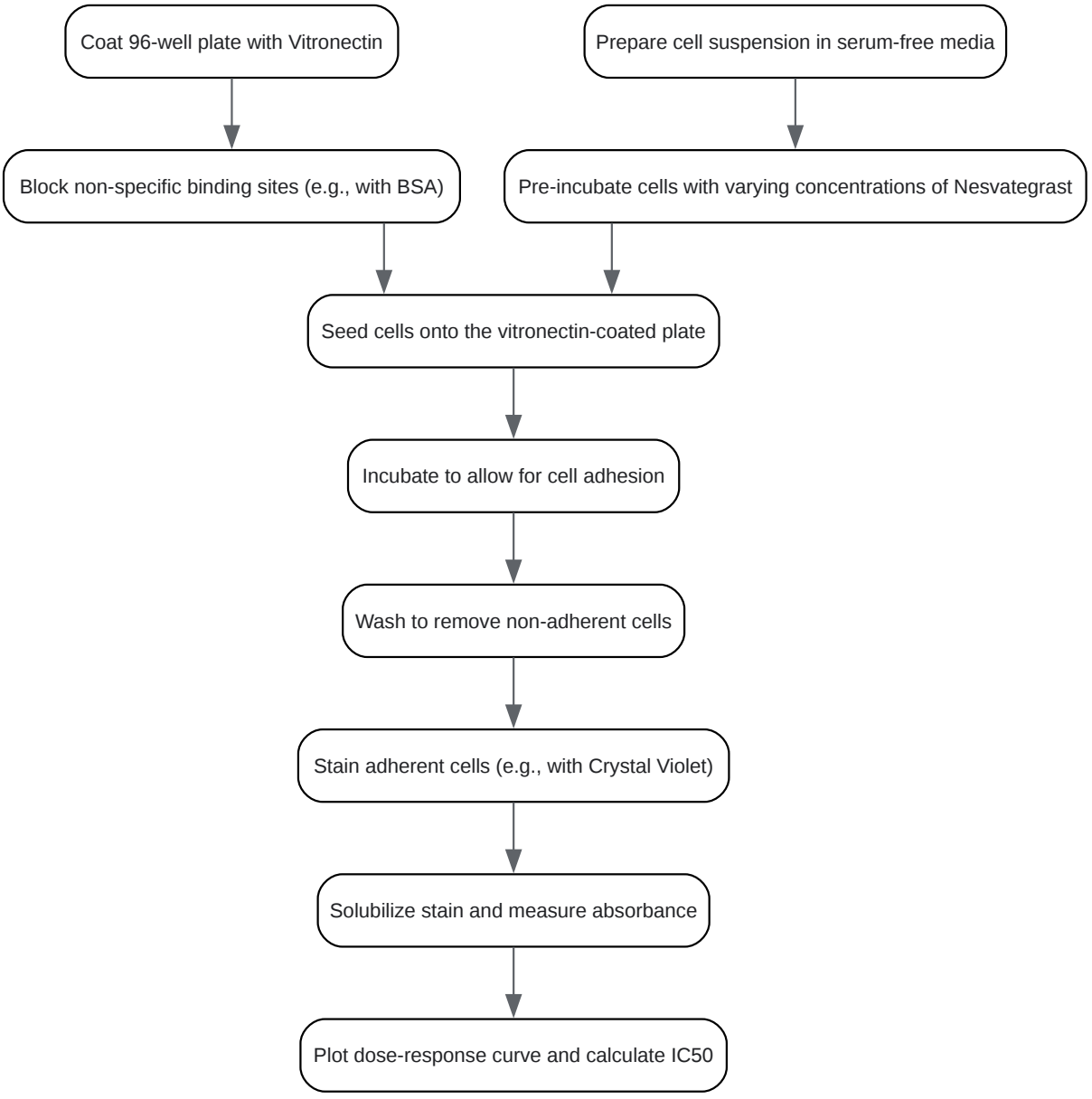
Nesvategrast is a small molecule, RGD-mimetic that acts as a potent and selective antagonist of αvβ3, αvβ6, and αvβ8 integrins.[1][2] Integrins are transmembrane receptors that mediate cell-matrix and cell-cell adhesion. The RGD (Arginine-Glycine-Aspartic acid) sequence is a common recognition motif for many integrins, and by mimicking this sequence, **Nesvategrast** can block the binding of natural ligands, such as vitronectin, to these integrins. This inhibition of integrin signaling can, in turn, interfere with downstream processes such as cell adhesion, migration, proliferation, and angiogenesis.[1]

Signaling Pathway of **Nesvategrast** Action

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References

- 1. A small-molecule RGD-integrin antagonist inhibits cell adhesion, cell migration and induces anoikis in glioblastoma cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. RGD-Binding Integrins Revisited: How Recently Discovered Functions and Novel Synthetic Ligands (Re-)Shape an Ever-Evolving Field [mdpi.com]

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Contact our Ph.D. Support Team for a compatibility check

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